Columbianetin Acetate: A Comprehensive Guide to Structural Elucidation and Characterization

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Compound of Interest

Compound Name:	*Columbianetin acetate*
CAS No.:	*23180-65-6*
Cat. No.:	*B190511*

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Abstract

Columbianetin acetate is a naturally occurring furanocoumarin that has garnered significant interest within the scientific community due to its presence in various medicinal plants and its potential pharmacological activities. As a derivative of the bioactive compound columbianetin, its structural elucidation serves as a quintessential case study in modern natural product chemistry. This guide provides a comprehensive, technically-focused overview of the methodologies and analytical logic required to isolate, identify, and characterize **columbianetin acetate**. We will delve into the causality behind experimental choices, from the initial extraction from botanical matrices to the multi-spectroscopic approach that definitively confirms its molecular architecture. This document is intended for researchers and professionals in drug discovery and natural product science, offering field-proven insights and detailed protocols to support their work.

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Introduction: The Scientific Context of Columbianetin Acetate

Columbianetin acetate, with the IUPAC name 2-[(8S)-2-oxo-8,9-dihydrofuro[2,3-h]chromen-8-yl]propan-2-yl acetate, is an acetate ester of columbianetin.[1] It belongs to the furanocoumarin class of organic compounds, characterized by a furan ring fused with a coumarin core.[1] This structural motif is common in plants and is often associated with a wide array of biological activities.

1.1 Natural Occurrence and Significance

Columbianetin acetate is predominantly isolated from plants of the Apiaceae family, most notably from the roots of Angelica species such as Angelica pubescens (often referred to as Angelicae Pubescentis Radix or "Duhuo" in traditional Chinese medicine).[2][3][4] It has also been identified in other organisms like Cnidium monnieri and Murraya siamensis.[1][5] The parent compound, columbianetin, and its derivatives are known to possess anti-inflammatory, analgesic, and antioxidative properties, making them attractive candidates for pharmacological research and drug development.[3][6][7] The addition of the acetate group modifies the lipophilicity and potentially the pharmacokinetic profile of the parent molecule, a critical consideration in drug design.[8]

Isolation and Purification: From Plant Matrix to Pure Compound

The journey to structural elucidation begins with the efficient extraction and purification of the target compound. The choice of methodology is dictated by the physicochemical properties of **columbianetin acetate** and the complexity of the botanical source.

2.1 Extraction Strategy: The Principle of "Like Dissolves Like"

The primary goal of extraction is to selectively solvate the coumarins from the complex plant matrix (e.g., dried roots of Angelica pubescens).

- Rationale for Solvent Selection: **Columbianetin acetate** is a moderately polar molecule. Therefore, solvents like ethanol, methanol, or chloroform are effective for initial extraction.[4]

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[9] Supercritical CO_2 extraction is another advanced technique employed for its efficiency and the absence of residual organic solvents.[4]

- Methodology: Soxhlet extraction or maceration with ethanol is a common and effective starting point. The resulting crude extract contains a mixture of compounds, including various coumarins, flavonoids, and volatile oils.[4][10]

2.2 Chromatographic Purification: The Path to Isolation

Achieving high purity (>98%) is essential for unambiguous spectroscopic analysis. This is accomplished through a multi-step chromatographic process.

- Rationale for Chromatographic Systems: The separation relies on the differential partitioning of compounds between a stationary phase and a mobile phase. For coumarins, a combination of normal-phase and reverse-phase chromatography is often most effective.[11][12]

- Workflow:

  - Initial Fractionation (Low Resolution): The crude extract is often first subjected to column chromatography over silica gel (normal phase). A gradient elution starting with a non-polar solvent (e.g., n-hexane) and gradually increasing polarity with a more polar solvent (e.g., ethyl acetate) separates the extract into fractions based on polarity.[4]

  - Enrichment (Medium Resolution): Macroporous resins, such as HP-20, can be used to selectively adsorb and then desorb the target coumarins, significantly increasing their concentration in the resulting fraction.[3][7]

  - Final Purification (High Resolution): Preparative High-Performance Liquid Chromatography (Prep-HPLC) is the gold standard for final purification. A C18 column (reverse phase) with a mobile phase typically consisting of a methanol/water or acetonitrile/water gradient is highly effective for separating structurally similar coumarins.[3][7][13]

Experimental Protocol: Isolation and Purification of Columbianetin Acetate

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- Extraction:
  - Mill 500 g of dried Angelica pubescens root powder.
  - Extract the powder using 95% ethanol in a Soxhlet apparatus for 12 hours.
  - Evaporate the ethanol under reduced pressure using a rotary evaporator to yield the crude ethanolic extract.
- Silica Gel Column Chromatography:
  - Adsorb the crude extract (approx. 50 g) onto 100 g of silica gel (100-200 mesh).
  - Prepare a silica gel column (5 cm diameter, 60 cm length) packed in n-hexane.
  - Load the adsorbed sample onto the column.
  - Elute the column with a step gradient of n-hexane:ethyl acetate (from 100:0 to 0:100).
  - Collect 250 mL fractions and monitor by Thin-Layer Chromatography (TLC) using a UV lamp (365 nm) to detect fluorescent coumarin spots.
- Preparative HPLC:
  - Combine the fractions enriched with **columbianetin acetate**.
  - Dissolve the enriched fraction in methanol.
  - Purify using a Prep-HPLC system with a C18 column (e.g., 250 x 20 mm, 10 µm).
  - Use an isocratic or gradient mobile phase of methanol and water, optimized based on analytical HPLC runs.
  - Monitor the elution at a characteristic UV wavelength for coumarins (e.g., 320 nm).
  - Collect the peak corresponding to **columbianetin acetate** and verify its purity (>98%) by analytical HPLC.

Diagram: General Workflow for Structural Elucidation

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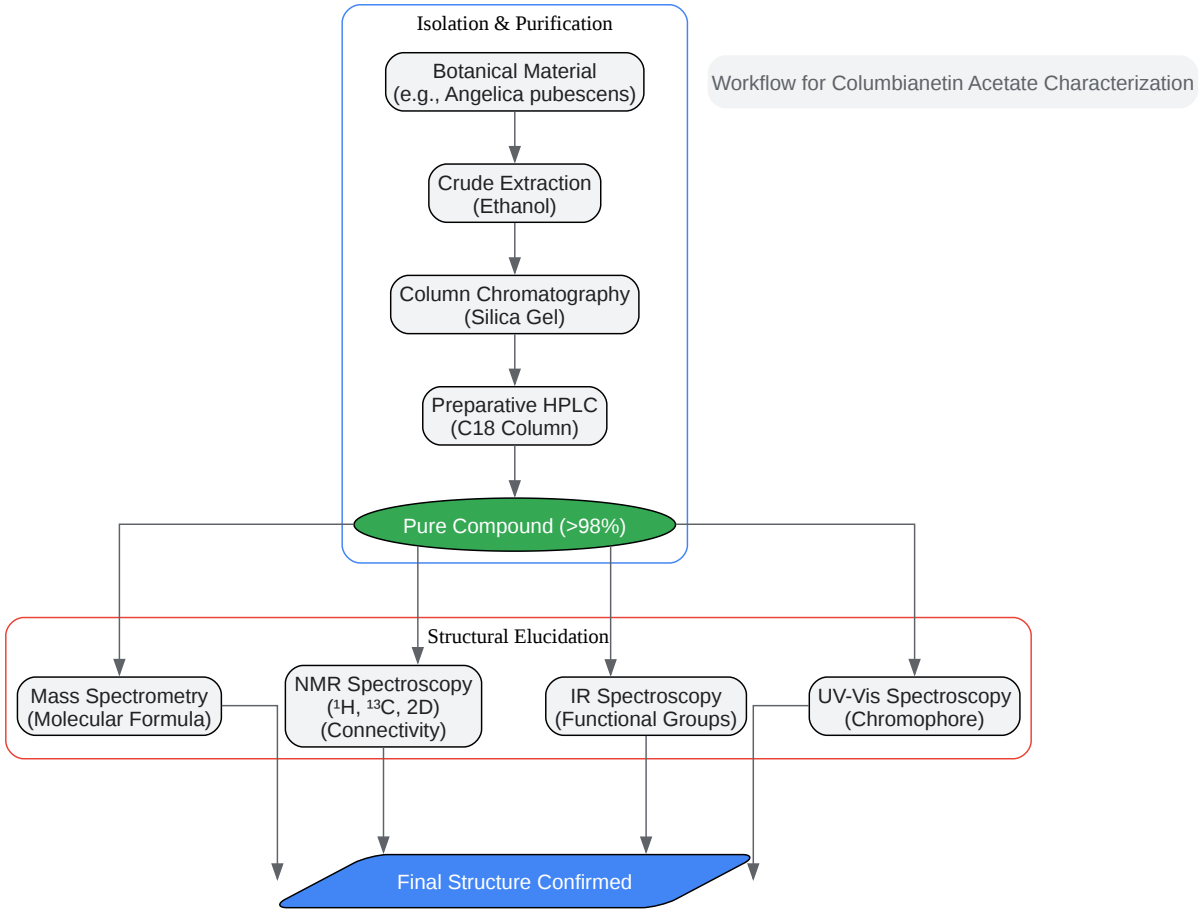

Workflow for Columbianetin Acetate Characterization

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Caption: From raw plant material to a fully elucidated structure.

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Structural Elucidation: A Multi-Spectroscopic Approach

No single technique can unambiguously determine a novel structure. The process relies on assembling complementary data from various spectroscopic methods.[9][14]

3.1 Mass Spectrometry (MS): Determining the Molecular Blueprint

MS provides the molecular weight and elemental composition, which are the first critical pieces of the structural puzzle.

- Causality: High-Resolution Mass Spectrometry (HRMS), often coupled with an electrospray ionization (ESI) source, is used to determine the exact mass of the molecular ion. This allows for the calculation of a unique molecular formula.
- Analysis of **Columbianetin Acetate**:
  - The molecular formula is $C_{16}H_{16}O_5$.[1]
  - The expected monoisotopic mass is 288.0998 Da.[1] An HRMS experiment should yield a value within a few ppm of this theoretical mass.
  - Tandem MS (MS/MS): By inducing fragmentation of the parent ion, we can gain insight into the structural motifs. Key expected fragments for **columbianetin acetate** would include:
    - Loss of acetic acid (60 Da): A neutral loss of CH_3COOH, leading to a fragment at m/z 228.
    - Loss of the acetyl group (43 Da): Cleavage of the C-O bond to lose a C_2H_3O radical, resulting in a fragment at m/z 245.
    - Fragmentation of the parent coumarin core: Similar to its parent, columbianetin, subsequent fragmentation can occur.[15]

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Atoms

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NMR is the most powerful tool for determining the precise connectivity and stereochemistry of a molecule. A combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is required.[9][16]

- ^{1}H NMR: This experiment identifies all unique proton environments in the molecule, providing information on chemical shift, integration (number of protons), and multiplicity (neighboring protons).
- ^{13}C NMR: This identifies all unique carbon environments.
- 2D NMR:
  - COSY (Correlation Spectroscopy): Reveals proton-proton (^{1}H-^{1}H) couplings, typically through 2 or 3 bonds. This is used to map out spin systems, like the protons on the coumarin and dihydrofuran rings.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with its directly attached carbon.
  - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over 2 to 3 bonds. This is the key experiment for connecting the different fragments of the molecule together. For instance, it connects the acetate group to the rest of the molecule and links the dihydrofuran ring to the coumarin core.

3.3 Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to confirm the presence of key functional groups by detecting their characteristic vibrational frequencies.[17][18][19]

- Causality: Different chemical bonds vibrate at specific frequencies when exposed to infrared radiation.
- Key Absorptions for **Columbianetin Acetate**:
  - ~1740 cm^{-1}: Strong C=O stretching vibration, characteristic of the ester carbonyl.

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- ~1725 cm^{-1}: Strong C=O stretching vibration from the α,β-unsaturated lactone in the coumarin ring.
- ~1610, ~1500 cm^{-1}: C=C stretching vibrations from the aromatic ring.
- ~1230 cm^{-1}: C-O stretching vibration from the acetate ester.

3.4 Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Chromophore

UV-Vis spectroscopy provides information about the conjugated system (chromophore) within the molecule.

- Causality: The fused aromatic and pyrone rings of the furanocoumarin core constitute an extensive conjugated system that absorbs UV light at characteristic wavelengths.
- Expected Spectrum: Coumarins typically exhibit two or three strong absorption bands. For **columbianetin acetate**, one would expect absorption maxima (λ_max) around 220 nm, 260 nm, and 320 nm, which is characteristic of the angular furanocoumarin chromophore.[17][20]

Diagram: Key HMBC Correlations in **Columbianetin Acetate**

Caption: Key HMBC correlations for structural assembly.

Summary of Physicochemical and Spectroscopic Data

The culmination of the analytical process is a complete dataset that characterizes the molecule.

Table 1: Physicochemical Properties of **Columbianetin Acetate**

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Property	Value	Source
IUPAC Name	**2-[(8S)-2-oxo-8,9-dihydrofuro[2,3-h]chromen-8-yl]propan-2-yl acetate**	**[1]**
Molecular Formula	$C_{16}H_{16}O_5$	[1]
Molecular Weight	288.29 g/mol	[1]
Monoisotopic Mass	288.09977361 Da	[1]

| Appearance | White crystalline solid (typical for pure coumarins) | Inferred |

Table 2: Predicted ^{1}H and ^{13}C NMR Spectroscopic Data (in $CDCl_3$) (Note: Exact chemical shifts may vary based on solvent and instrument. These are typical predicted values for the described structure.)

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Position	Predicted ^{13}C Shift (ppm)	Predicted ^{1}H Shift (ppm)	Multiplicity	Integration
2	~161.0	-	-	-
3	~112.5	~6.20	d, J=9.5 Hz	1H
4	~143.5	~7.60	d, J=9.5 Hz	1H
4a	~113.0	-	-	-
5	~128.5	~7.30	d, J=8.5 Hz	1H
6	~107.0	~6.75	d, J=8.5 Hz	1H
7a	~156.0	-	-	-
8	~75.0	~4.80	t, J=8.0 Hz	1H
9	~29.0	~3.20	m	2H
9a	~118.0	-	-	-
9b	~152.0	-	-	-
$C(CH_3)_2$	~82.0	-	-	-
$C(CH_3)_2$	~24.0	~1.55	s	6H
O-C=O	~170.0	-	-	-
O-C=O-CH_3	~21.5	~2.00	s	3H

Conclusion and Future Perspectives

The structural elucidation of **columbianetin acetate** is a systematic process that integrates chemical separation techniques with a suite of powerful spectroscopic methods. By logically applying extraction, chromatography, MS, NMR, IR, and UV-Vis analysis, the complete chemical architecture of this natural product can be confidently determined. The self-validating nature of this workflow, where data from each technique must be congruent with the others, ensures a high degree of certainty in the final structure.

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This detailed characterization is the foundational step for further research. A confirmed structure allows for the exploration of its biological activities, the investigation of its mechanism of action, and the potential for synthetic modification to create novel therapeutic agents. The protocols and analytical reasoning presented in this guide provide a robust framework for scientists engaged in the exciting field of natural product discovery and development.

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